

Internal standards for bis(2-propylhexyl) phthalate analysis

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Compound of Interest

Compound Name: *Bis(2-propylhexyl) phthalate*

CAS No.: 85851-84-9

Cat. No.: B12653983

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Application Note: High-Precision Quantitation of **Bis(2-propylhexyl) Phthalate**

Executive Summary

The accurate quantitation of **Bis(2-propylhexyl) phthalate** (CAS 85168-76-9) presents a unique analytical challenge. Often confused with its C10 homologue, Bis(2-propylheptyl) phthalate (DPHP), or subsumed under the generic "Di-isononyl phthalate" (DINP) technical mixture, this specific C9-branched isomer requires a targeted approach.

This protocol establishes a definitive methodology for identifying and quantifying **Bis(2-propylhexyl) phthalate** using Gas Chromatography-Tandem Mass Spectrometry (GC-MS/MS). It prioritizes the selection of Internal Standards (IS) to correct for the non-linear ionization responses typical of branched phthalate isomers.

Technical Deep Dive: The Analyte & The Standard

The Identity Crisis: C9 vs. C10

Bis(2-propylhexyl) phthalate is a diester of phthalic acid and 2-propylhexanol. It is structurally distinct from common plasticizers, yet often misidentified due to similar fragmentation patterns.

Feature	Bis(2-propylhexyl) Phthalate	Di-isononyl Phthalate (DINP)	Bis(2-propylheptyl) Phthalate (DPHP)
CAS Number	85168-76-9	28553-12-0 (mix)	53306-54-0
Carbon Backbone	C9 (Branched)	C9 (Isomer Mix)	C10 (Branched)
Molecular Weight	418.6 g/mol	418.6 g/mol	446.7 g/mol
Key Fragment (EI)	m/z 293 (Monoester)	m/z 293 (Monoester)	m/z 307 (Monoester)

Critical Insight: Unlike DINP, which appears as a "hump" of unresolved isomers in GC, **Bis(2-propylhexyl) phthalate** is a single defined isomer. Using a generic DINP calibration curve will lead to integration errors.

Internal Standard Selection Strategy

The "Gold Standard" for mass spectrometry is Isotope Dilution Mass Spectrometry (IDMS) using a deuterated analog of the exact analyte. However, since a specific **Bis(2-propylhexyl) phthalate-d4** is rarely commercially available, we must use a Surrogate Internal Standard.

Hierarchy of Internal Standard Selection:

- Tier 1 (Ideal): **Bis(2-propylhexyl) phthalate-d4** (Custom Synthesis).
- Tier 2 (Recommended): Di-n-nonyl phthalate-d4 (DnNP-d4).
 - Rationale: Same molecular weight (C9), distinct retention time (Linear elutes after Branched). Allows mass-filtering of the same transitions (m/z 422 297).
- Tier 3 (Robust Alternative): Bis(2-propylheptyl) phthalate-d4 (DPHP-d4).
 - Rationale: Structurally similar branching (propyl- side chain). Elutes later (C10). Mass-resolved (m/z 450

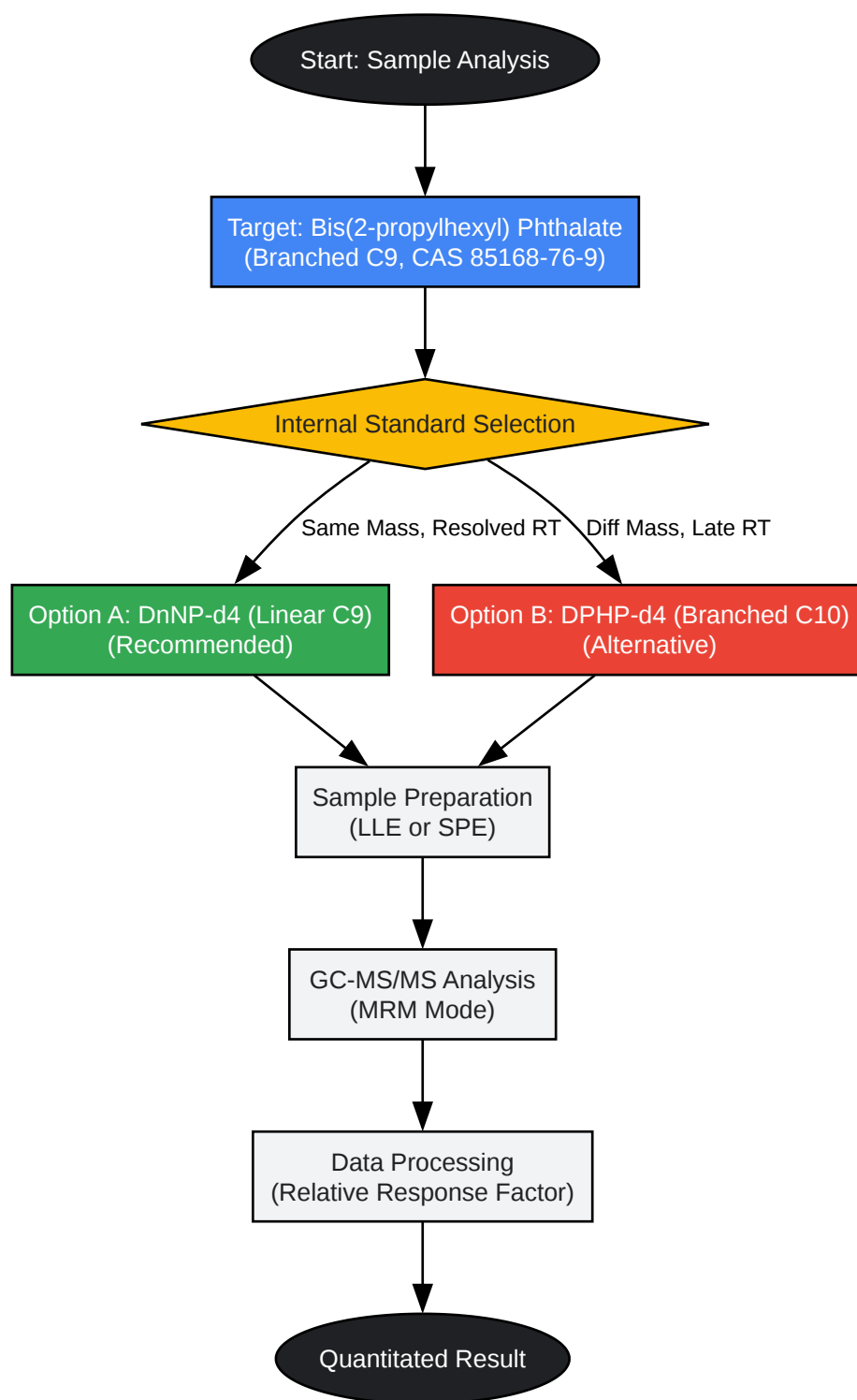
311).

Selected Standard for this Protocol: Di-n-nonyl phthalate-3,4,5,6-d4 (DnNP-d4).

- Why? It provides the closest physicochemical match (vapor pressure, extraction efficiency) without co-eluting with the branched analyte.

Analytical Workflow Visualization

The following diagram illustrates the decision logic for Internal Standard selection and the analytical workflow.



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Caption: Analytical workflow for **Bis(2-propylhexyl) phthalate** highlighting the critical decision path for Internal Standard selection.

Detailed Protocol: GC-MS/MS Quantitation

Reagents and Standards

- Analyte Standard: **Bis(2-propylhexyl) phthalate** (Neat or >98% purity).
- Internal Standard: Di-n-nonyl phthalate-3,4,5,6-d4 (DnNP-d4), 100 g/mL in Isooctane.
- Solvents: Dichloromethane (DCM), Hexane, Acetone (Pesticide Grade).

Sample Preparation (Solid Matrix)

- Step 1: Weigh 0.5 g of sample (homogenized) into a glass centrifuge tube.
- Step 2 (IS Addition): Spike with 50 L of DnNP-d4 Internal Standard solution (Final conc. approx 1000 ng/mL in extract).
 - Note: Adding IS before extraction corrects for recovery losses.
- Step 3: Add 10 mL Dichloromethane/Hexane (1:1 v/v).
- Step 4: Sonicate for 30 minutes at ambient temperature.
- Step 5: Centrifuge at 3000 rpm for 10 minutes.
- Step 6: Transfer supernatant to a clean vial. Evaporate to dryness under Nitrogen.
- Step 7: Reconstitute in 1 mL Isooctane for GC injection.

GC-MS/MS Parameters

- Instrument: Agilent 7890B GC / 7000D TQ-MS (or equivalent).
- Column: DB-5ms UI (30 m
0.25 mm
0.25

m).

- Why? Low bleed, excellent separation of branched vs. linear isomers.
- Carrier Gas: Helium @ 1.2 mL/min (Constant Flow).
- Oven Program:
 - 60°C (hold 1 min)
 - 20°C/min to 220°C
 - 5°C/min to 280°C (Critical for isomer separation)
 - 20°C/min to 310°C (hold 5 min)

Mass Spectrometry (MRM Transitions)

Compound	Precursor Ion (m/z)	Product Ion (Quant)	Product Ion (Qual)	Collision Energy (eV)
Bis(2-propylhexyl) Phthalate	293.2	149.0	65.0	15 / 25
DnNP-d4 (IS)	297.2	153.0	69.0	15 / 25

Note: The precursor ion selected is typically the [M-OR]

fragment (monoester), which is more abundant than the molecular ion [M]

Data Analysis & Validation

Identification Criteria

- Retention Time (RT): The branched **Bis(2-propylhexyl) phthalate** must elute before the linear DnNP-d4 standard.
 - Expected RT Delta: ~0.5 - 1.2 minutes earlier than DnNP-d4.

- Ion Ratio: The ratio of Quant/Qual ions (149/65) must match the reference standard within 20%.

Quantification (Internal Standard Method)

Calculate the concentration (

) using the Relative Response Factor (RRF):

Where:

- = Area of Analyte
- = Area of Internal Standard
- = Concentration of Internal Standard
- = Concentration of Standard (in calibration curve)

References

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Sources

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